

Personal protective equipment for handling 2-Chloro-4-phenylphenol

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Compound of Interest

Compound Name: 2-Chloro-4-phenylphenol

Cat. No.: B167023

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Essential Safety and Handling Guide for 2-Chloro-4-phenylphenol

This guide provides critical safety and logistical information for the handling and disposal of **2-Chloro-4-phenylphenol**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring personal safety and environmental protection.

Chemical Identifier:

- Name: **2-Chloro-4-phenylphenol**
- CAS Number: 92-04-6
- Synonyms: 3-Chloro-4-hydroxybiphenyl, 3-Chlorobiphenyl-4-ol

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure risks when handling **2-Chloro-4-phenylphenol**. The following table summarizes the required PPE for various laboratory operations.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Solution Preparation (in a fume hood)	Chemical splash goggles	Double-gloving with nitrile or neoprene gloves	Flame-resistant lab coat	N95 respirator (or higher)
Conducting Reactions and Purifications (in a fume hood)	Chemical splash goggles and face shield	Double-gloving with nitrile or neoprene gloves	Flame-resistant lab coat	N95 respirator (or higher)
Handling Solid Compound Outside of a Fume Hood (Not Recommended)	Chemical splash goggles and face shield	Double-gloving with nitrile or neoprene gloves	Flame-resistant lab coat	N95 respirator (or higher)

Hazard Identification and Safety Precautions

2-Chloro-4-phenylphenol is classified with the following hazards:

- Serious Eye Damage/Eye Irritation: Causes serious eye damage.
- Hazardous to the Aquatic Environment: Toxic to aquatic life with long-lasting effects.
- Skin Irritation: May cause skin irritation.
- Respiratory Irritation: May cause respiratory irritation.

**Precautionary Statements

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